

# Spectroscopic data for 1-Isopropylpiperazin-2-one (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name: 1-Isopropylpiperazin-2-one

Cat. No.: B1590891

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## Spectroscopic Data for 1-Isopropylpiperazin-2-one: A Technical Guide

Disclaimer: This document provides a technical guide to the spectroscopic characterization of **1-Isopropylpiperazin-2-one**. As of the time of this writing, publicly available, experimentally-derived spectroscopic data for this specific compound is limited. Therefore, the data presented herein, including NMR, IR, and Mass Spectra, are based on validated prediction models and analysis of structurally related compounds. This guide is intended for researchers, scientists, and drug development professionals to aid in the analysis of this and similar molecules.

## Introduction

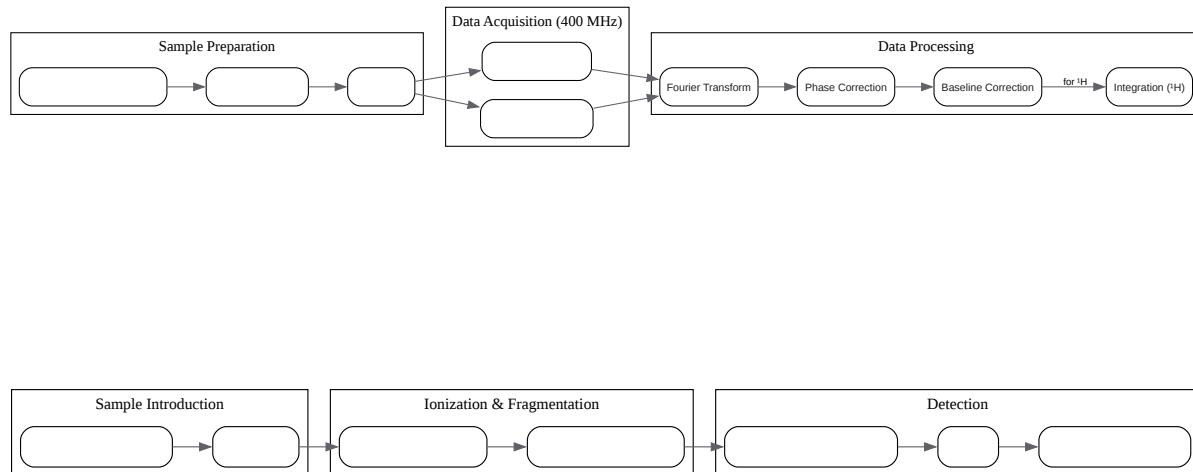
**1-Isopropylpiperazin-2-one** is a heterocyclic organic compound belonging to the piperazinone family. The piperazine and piperazinone scaffolds are of significant interest in medicinal chemistry due to their prevalence in a wide range of biologically active molecules. The precise characterization of substituted piperazinones is crucial for structure confirmation, purity assessment, and understanding structure-activity relationships in drug discovery and development.

This guide provides an in-depth overview of the expected spectroscopic data for **1-Isopropylpiperazin-2-one** (CAS No: 59702-10-2), covering Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Each section details a hypothetical experimental protocol, presents predicted spectral data, and offers a thorough interpretation based on the molecular structure.

## Molecular Structure and Atom Numbering

For clarity in the spectral assignments, the following numbering scheme is used for the atoms in **1-Isopropylpiperazin-2-one**.



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